Structural Elucidation and Synthetic Utility of 4-Formyl-3-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Formyl-3-nitrobenzoic acid*
CAS No.:	*604000-99-9*
Cat. No.:	*B2734793*

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An In-Depth Technical Guide for Drug Development Professionals

Executive Summary

Often encountered in legacy chemical inventories or commercial supplier catalogs under the synonym "4-carboxy-2-nitrobenzaldehyde," the molecule with CAS Registry Number 604000-99-9 is a highly versatile building block in modern medicinal chemistry. However, strict adherence to modern nomenclature rules dictates a different Preferred IUPAC Name (PIN). This whitepaper provides a comprehensive technical guide to the structural elucidation, physicochemical profiling, and advanced synthetic applications of **4-formyl-3-nitrobenzoic acid**, a critical scaffold used in the synthesis of MDM2-p53 inhibitors and β-tubulin-targeting benzamide toxins.

IUPAC Nomenclature & Structural Hierarchy

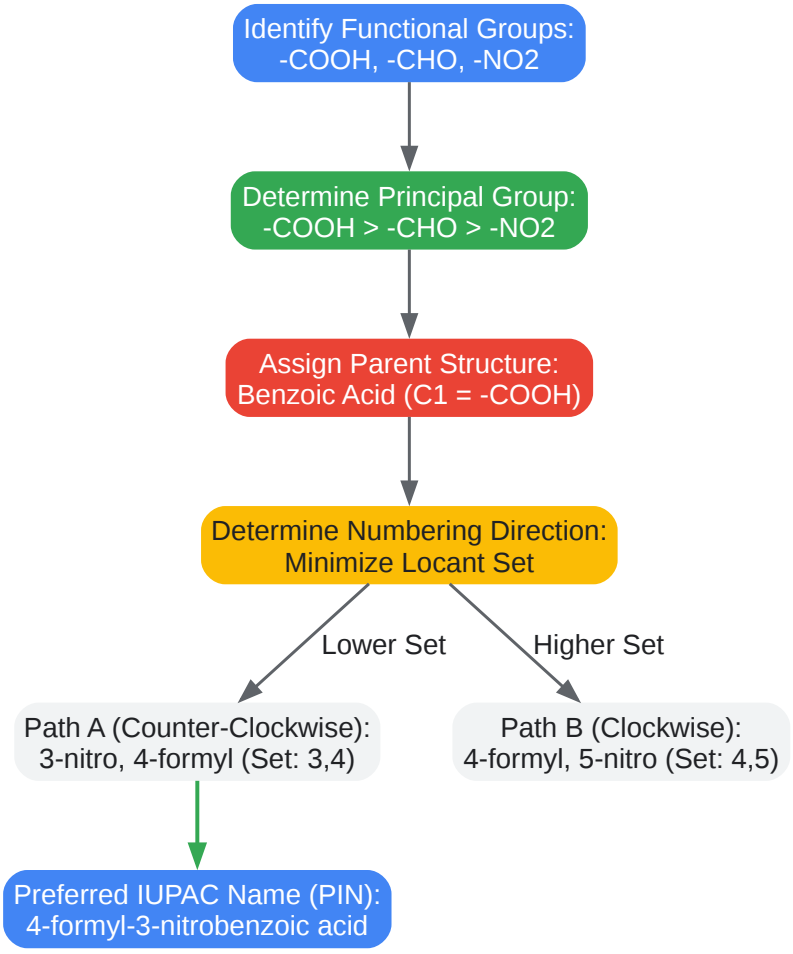
The misnomer "4-carboxy-2-nitrobenzaldehyde" arises from incorrectly assigning the aldehyde (-CHO) as the principal functional group. In systematic IUPAC nomenclature, the principal functional group determines the parent structure and the suffix of the name.

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- Priority Rules: According to IUPAC Blue Book guidelines, carboxylic acids (-COOH) possess a higher nomenclature priority than aldehydes (-CHO), which in turn have higher priority than nitro groups (-NO2)[1].
- Parent Structure: Because the carboxylic acid is the highest-priority group, the parent structure is benzoic acid. The carbon atom of the benzene ring attached to the carboxyl group is rigidly designated as C1.
- Substituent Numbering: The remaining groups are treated as substituents: the aldehyde becomes a "formyl" group, and the nitro group remains "nitro." Numbering around the benzene ring must proceed in the direction that yields the lowest possible locant set.
  - Path A (Counter-Clockwise): Yields substituents at C3 (nitro) and C4 (formyl). Set = 3,4.
  - Path B (Clockwise): Yields substituents at C4 (formyl) and C5 (nitro). Set = 4,5.

Since the set (3,4) is lower than (4,5), the correct PIN is **4-formyl-3-nitrobenzoic acid**[1].

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Caption: Workflow for deriving the Preferred IUPAC Name (PIN) of **4-formyl-3-nitrobenzoic acid**.

Physicochemical and Computational Profiling

Understanding the physicochemical properties of **4-formyl-3-nitrobenzoic acid** is essential for predicting its behavior in organic solvents during synthesis and its pharmacokinetic potential if incorporated intact into a drug scaffold.

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Property	Value	Source / Computation Method
Molecular Formula	C8H5NO5	PubChem CID 18462627[1]
Molecular Weight	195.13 g/mol	Computed by PubChem 2.1[1]
XLogP3 (Lipophilicity)	1.2	Computed by XLogP3 3.0[1]
Topological Polar Surface Area (TPSA)	100 Å²	Computed by Cactvs 3.4.6.11[1]
Hydrogen Bond Donors	1	Derived from -COOH group[1]
Hydrogen Bond Acceptors	5	Derived from -COOH, -CHO, -NO2[1]
Rotatable Bonds	3	C-COOH, C-CHO, C-NO2 linkages[2]

Synthetic Utility & Mechanistic Insights

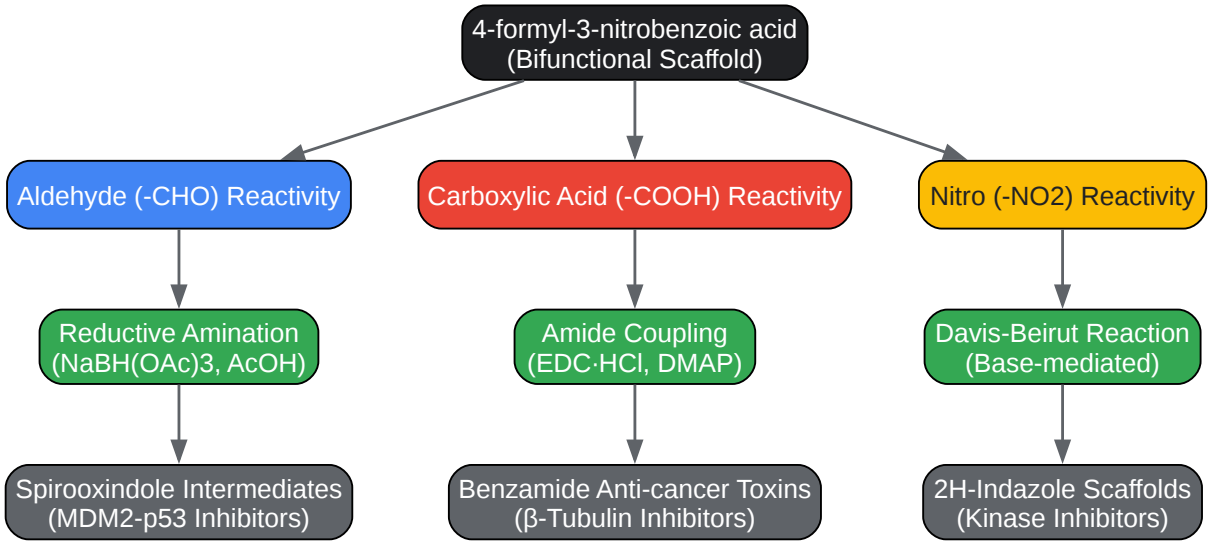
As a trifunctional scaffold, the orthogonal reactivity of **4-formyl-3-nitrobenzoic acid** allows for selective, late-stage functionalization without the need for extensive protecting group chemistry.

4.1. Aldehyde Reactivity: Reductive Amination The highly electrophilic formyl group is primed for reductive amination to construct complex amine networks. This pathway was utilized in the multi-gram scale synthesis of the potent MDM2-p53 inhibitor BI-0282[3]. By reacting the aldehyde with an amine intermediate in the presence of sodium triacetoxyborohydride (NaBH(OAc)3) and acetic acid, researchers successfully generated highly functionalized spirooxindole compounds[3].

4.2. Carboxylic Acid Reactivity: Amide Coupling The carboxylate moiety can be readily activated for amide bond formation. In the development of benzamide anti-cancer toxins targeting β-tubulin, **4-formyl-3-nitrobenzoic acid** is condensed with arylpiperazines[4]. This is typically mediated by 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and 4-Dimethylaminopyridine (DMAP)[4].

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4.3. Nitro Group Reactivity: Davis-Beirut Reaction The ortho-relationship between the nitro group and the formyl group makes this molecule an ideal precursor for the Davis-Beirut reaction. Treatment with basic conditions facilitates cyclization to form 2H-indazole derivatives, which are privileged scaffolds in kinase inhibitor design[3].



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Caption: Orthogonal synthetic pathways utilizing the functional groups of **4-formyl-3-nitrobenzoic acid**.

Validated Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols represent self-validating systems where the causality behind reagent selection is explicitly defined.

Protocol A: Selective Reductive Amination (Adapted from BI-0282 Synthesis)

- Objective: Convert the formyl group to a substituted amine while leaving the carboxylic acid and nitro groups intact.
- Causality: Glacial acetic acid serves a dual purpose as both the solvent and an acid catalyst, protonating the intermediate carbinolamine to accelerate water elimination and iminium ion

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formation. NaBH(OAc)3 is explicitly chosen over NaBH4; the electron-withdrawing acetate ligands reduce the hydridic character of the boron center, preventing the premature reduction of the unreacted aldehyde to an alcohol, thereby maximizing the yield of the desired amine[3].

Procedure:

- Imine Formation: Dissolve the primary or secondary amine (1.0 equiv) in glacial acetic acid. Add **4-formyl-3-nitrobenzoic acid** (1.2 equiv) to the solution. Stir at ambient temperature for 1 hour to ensure complete conversion to the iminium intermediate[3].
- Temperature Control: Cool the reaction vessel using an ice/water bath (0 °C) to mitigate the exothermic nature of the hydride addition.
- Reduction: Add NaBH(OAc)3 (2.5 equiv) portion-wise over 15 minutes[3].
- Propagation: Remove the cooling bath and allow the mixture to stir for 16 hours at room temperature.
- Work-up & Validation: Quench the reaction carefully with distilled water. Dilute with dichloromethane (DCM). Extract the aqueous layer with DCM (3x). Wash the combined organic layers with saturated aqueous NaHCO3 to neutralize residual acetic acid. Self-Validation: The cessation of CO2 evolution validates complete neutralization. Dry over anhydrous Na2SO4, filter, and concentrate under reduced pressure to yield the crude amine[3].

Protocol B: EDC/DMAP-Mediated Amide Coupling (Adapted from Benzamide Toxin Synthesis)

- Objective: Couple the carboxylic acid with an arylpiperazine to form a benzamide derivative.
- Causality: EDC·HCl is utilized as a water-soluble coupling agent to activate the carboxylic acid into an unstable O-acylisourea intermediate. DMAP is introduced as a nucleophilic catalyst; it attacks the O-acylisourea to form a highly reactive acylpyridinium species. This intermediate is far more susceptible to nucleophilic attack by the arylpiperazine and prevents the formation of the unreactive N-acylurea byproduct[4].

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Procedure:

- Activation: In an oven-dried flask under a nitrogen atmosphere, dissolve **4-formyl-3-nitrobenzoic acid** (1.0 equiv) and the target arylpiperazine (1.1 equiv) in anhydrous DMF (0.2 M concentration)[4].
- Catalysis: Add DMAP (0.1 equiv) to the stirring solution[4].
- Coupling: Add EDC·HCl (1.5 equiv) in a single portion at room temperature. Stir the reaction for 16 hours[4].
- Work-up & Validation: Dilute the mixture with ethyl acetate (EtOAc). Wash the organic layer sequentially with 1M HCl (to remove unreacted piperazine and DMAP), saturated NaHCO3 (to remove unreacted carboxylic acid), and brine. Self-Validation: The sequential pH-adjusted phase separation cleanly isolates the neutral benzamide product. Dry over MgSO4, filter, and purify via flash chromatography (gradient of 0–50% EtOAc in hexane)[4].

References

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